

Technical Support Center: Synthesis of 2-Hydroxy-1-(4-nitrophenyl)ethanone

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Compound of Interest

Compound Name: 2-Hydroxy-1-(4-nitrophenyl)ethanone

CAS No.: 64611-67-2

Cat. No.: B1267310

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance for the synthesis of **2-Hydroxy-1-(4-nitrophenyl)ethanone**. This resource offers troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and comparative data to help improve reaction yields and product purity.

Frequently Asked Questions (FAQs)

Q1: What is the most common and highest-yielding method for synthesizing **2-Hydroxy-1-(4-nitrophenyl)ethanone**?

A1: The most frequently reported method for the synthesis of **2-Hydroxy-1-(4-nitrophenyl)ethanone** is the hydrolysis of its precursor, 2-bromo-1-(4-nitrophenyl)ethanone (also known as 4-nitrophenacyl bromide). Another notable method involves the use of p-nitrophenyloxirane as a starting material.^[1] A specific green chemistry approach using diethyl 2,6-dimethyl-1,4-dihydropyridine-3,5-dicarboxylate and oxygen in dimethyl sulfoxide with UV irradiation has reported yields as high as 92%.^[1]

Q2: What are the key physical and chemical properties of **2-Hydroxy-1-(4-nitrophenyl)ethanone**?

A2: **2-Hydroxy-1-(4-nitrophenyl)ethanone** is a solid with a melting point in the range of 140-143°C.^[1] Key properties are summarized in the table below.

Property	Value
Molecular Formula	C ₈ H ₇ NO ₄
Molecular Weight	181.15 g/mol
Melting Point	140-143°C
Boiling Point	338.4°C at 760 mmHg
Density	1.39 g/cm ³
Storage Temperature	Room Temperature (Sealed in dry conditions)

Q3: What are the main safety precautions to consider when handling the reagents for this synthesis?

A3: The starting material, 2-bromo-1-(4-nitrophenyl)ethanone, is a corrosive substance that can cause severe skin burns and eye damage. It is crucial to handle this compound in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.

Troubleshooting Guides

This section addresses common issues encountered during the synthesis of **2-Hydroxy-1-(4-nitrophenyl)ethanone**.

Issue 1: Low product yield.

- Potential Cause 1: Incomplete Hydrolysis of the Starting Material.
 - Solution: Ensure the reaction goes to completion by monitoring its progress using Thin Layer Chromatography (TLC). If the reaction stalls, consider increasing the reaction time

or temperature. The choice of solvent can also play a crucial role; a mixture of water and a co-solvent like acetone is often used to ensure the solubility of the starting material.

- Potential Cause 2: Suboptimal Reaction Conditions.
 - Solution: The reaction conditions, including temperature, reaction time, and the stoichiometry of reagents, should be carefully controlled. For instance, in the hydrolysis of 2-bromo-1-(4-nitrophenyl)ethanone using silver nitrate, refluxing for an adequate duration is essential for driving the reaction to completion.
- Potential Cause 3: Degradation of Starting Material or Product.
 - Solution: The starting material, 2-bromo-1-(4-nitrophenyl)ethanone, can be sensitive. Ensure it is of high purity before starting the reaction. The product may also be susceptible to degradation under harsh conditions. Avoid unnecessarily high temperatures or prolonged reaction times.

Issue 2: Formation of Impurities and Difficulty in Purification.

- Potential Cause 1: Presence of Unreacted Starting Material.
 - Solution: As mentioned above, monitor the reaction by TLC to ensure all the 2-bromo-1-(4-nitrophenyl)ethanone has been consumed. If unreacted starting material remains, it can co-crystallize with the product, making purification difficult.
- Potential Cause 2: Formation of Side Products.
 - Solution: Side reactions can lead to the formation of impurities. A potential side product in reactions involving phenacyl bromides is the formation of dimeric ethers or other condensation products. Purification is typically achieved through column chromatography on silica gel. A common eluent system is a mixture of hexane and ethyl acetate. Recrystallization from a suitable solvent system can also be an effective purification method.
- Potential Cause 3: Contamination from Reagents or Solvents.

- Solution: Use high-purity reagents and solvents to minimize the introduction of impurities. Ensure all glassware is clean and dry before use.

Data Presentation

Table 1: Comparison of Synthesis Methods for **2-Hydroxy-1-(4-nitrophenyl)ethanone**

Starting Material	Reagents and Conditions	Yield (%)	Reference
2-bromo-1-(4-nitrophenyl)ethanone	Diethyl 2,6-dimethyl-1,4-dihydropyridine-3,5-dicarboxylate, O ₂ , DMSO, 20°C, 18h, UV-irradiation	92.0	[1]
p-Nitrophenyloxirane	-	86.0	[1]
2-bromo-1-(4-nitrophenyl)ethanone	Silver nitrate, Water/Acetone, Reflux, 4h	50	

Experimental Protocols

Protocol 1: Synthesis of **2-Hydroxy-1-(4-nitrophenyl)ethanone** via Hydrolysis of 2-bromo-1-(4-nitrophenyl)ethanone

This protocol is based on the reaction of 2-bromo-1-(4-nitrophenyl)ethanone with silver nitrate.

Materials:

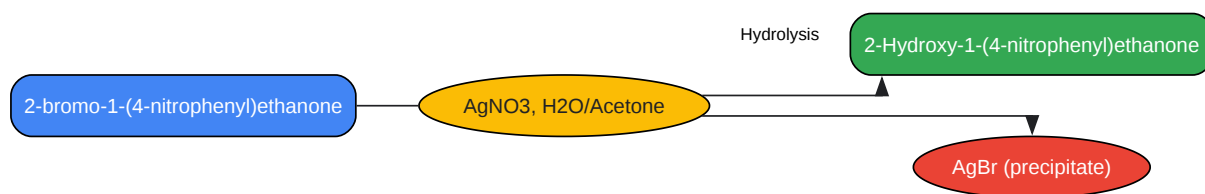
- 2-bromo-1-(4-nitrophenyl)ethanone
- Silver nitrate (AgNO₃)
- Acetone
- Distilled water

- Dichloromethane (CH_2Cl_2)
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

Procedure:

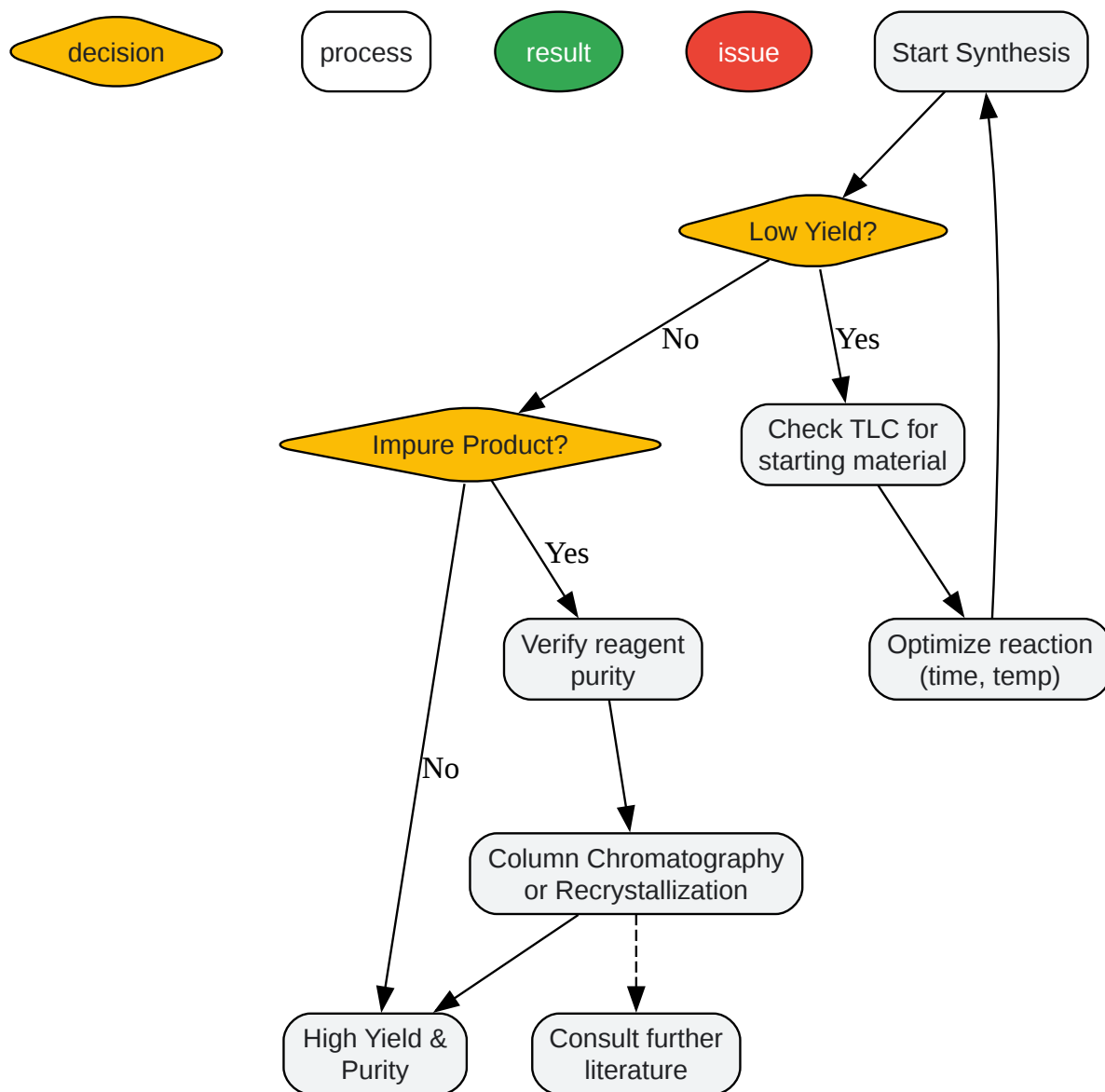
- In a round-bottom flask, dissolve 2-bromo-1-(4-nitrophenyl)ethanone in a mixture of acetone and water.
- Add silver nitrate to the solution.
- Heat the reaction mixture to reflux and maintain for approximately 4 hours. Monitor the reaction progress by TLC.
- After the reaction is complete, cool the mixture to room temperature.
- Filter the reaction mixture to remove the precipitated silver bromide.
- Extract the filtrate with dichloromethane.
- Combine the organic layers and dry over anhydrous sodium sulfate.
- Filter to remove the drying agent and concentrate the organic phase under reduced pressure.
- Purify the crude product by silica gel column chromatography using a hexane/ethyl acetate eluent system.
- Collect the fractions containing the pure product and evaporate the solvent to obtain **2-Hydroxy-1-(4-nitrophenyl)ethanone** as a solid.

Mandatory Visualization



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Caption: Synthesis of **2-Hydroxy-1-(4-nitrophenyl)ethanone**.



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Caption: Troubleshooting workflow for synthesis.

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References

- 1. [lookchem.com](https://www.lookchem.com) [lookchem.com]
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